

# Introduction: A Bifunctional Building Block of Strategic Importance

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## Compound of Interest

Compound Name: *1H-imidazole-5-sulfonic acid*

CAS No.: 60634-74-4

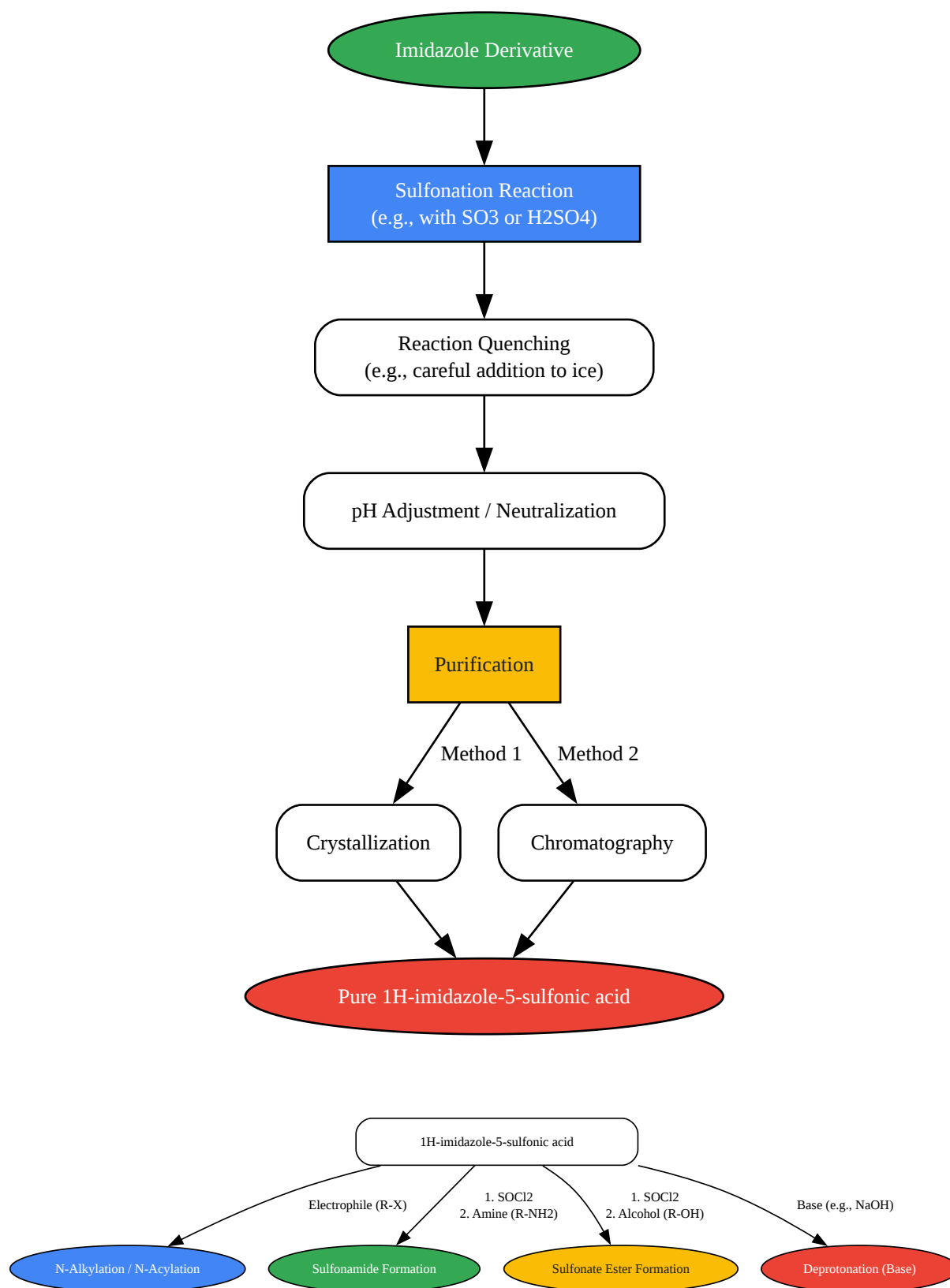
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**1H-imidazole-5-sulfonic acid** (CAS: 60634-74-4) is a compelling heterocyclic organic compound that merges the rich chemical functionality of an imidazole ring with the potent acidity of a sulfonic acid group.<sup>[1]</sup> This unique combination renders it a molecule of significant interest for researchers, scientists, and drug development professionals. Its structure, featuring a five-membered ring with two nitrogen atoms and an appended -SO<sub>3</sub>H group, provides a scaffold that is both biologically relevant and synthetically versatile.<sup>[1]</sup> The strategic placement of the sulfonic acid group at the 5-position is crucial, influencing its electronic properties, solubility, and overall reactivity.<sup>[1]</sup> This guide offers a comprehensive exploration of its core properties, synthesis, reactivity, and applications, providing field-proven insights for its effective utilization in research and development.

## Molecular Structure and Physicochemical Properties

The inherent characteristics of **1H-imidazole-5-sulfonic acid** are dictated by its molecular architecture. The imidazole core is a well-known pharmacophore present in many biologically active molecules, while the sulfonic acid moiety imparts strong Brønsted acidity and high water solubility.<sup>[1]</sup>



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## Sources

- 1. [Buy 1H-imidazole-5-sulfonic acid | 60634-74-4 \[smolecule.com\]](#)
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